

Application Note: Synthesis of N-(9-anthracenylmethylene)-2,4,6-trimethylaniline

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Compound of Interest

Compound Name: *N*-(9-anthracenylmethylene)-2,4,6-trimethylaniline

CAS No.: 16490-63-4

Cat. No.: B11963384

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Introduction & Retrosynthetic Analysis

The target molecule is a bulky Schiff base (imine) utilized in coordination chemistry (as a ligand backbone), fluorescence sensing, and supramolecular assembly.

Chemical Structure:

- Electrophile: 9-Anthracenecarboxaldehyde (9-Anthraldehyde)
- Nucleophile: 2,4,6-Trimethylaniline (Mesitylamine)

Synthetic Challenge: The condensation is reversible. The equilibrium constant (

) is unfavorable due to:

- Steric Clash: The 2,4,6-trimethyl group shields the nitrogen nucleophile, while the anthracene 1,8-protons shield the carbonyl carbon.

- **Water Poisoning:** Generated water can easily hydrolyze the strained imine bond back to starting materials.

Solution: Use of azeotropic distillation (Dean-Stark trap) in non-polar solvent (Toluene) with acid catalysis to drive the equilibrium forward (

).

Reaction Scheme

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[1][2][3] [4][5][6]	Amount	Physical State
9-Anthraldehyde	206.24	1.0	2.06 g	Yellow Solid
2,4,6-Trimethylaniline	135.21	1.1	1.49 g (~1.55 mL)	Liquid
p-Toluenesulfonic Acid (p-TSA)	172.20	0.05	~85 mg	Catalyst
Toluene (Anhydrous)	92.14	Solvent	40 mL	Solvent
Ethanol (Absolute)	46.07	Wash	50 mL	Wash Solvent

Method A: High-Yield Azeotropic Distillation (Recommended)

Use this method for >95% conversion and high purity.

Step-by-Step Procedure:

- **Setup:** Equip a 100 mL Round Bottom Flask (RBF) with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.

- Charging: Add 2.06 g (10 mmol) of 9-anthraldehyde and 40 mL of anhydrous toluene to the flask. Stir until partially dissolved.
- Activation: Add 85 mg (0.5 mmol) of p-TSA monohydrate.
- Addition: Add 1.55 mL (11 mmol) of 2,4,6-trimethylaniline via syringe. The solution may darken (orange/red) immediately due to initial imine formation.
- Reflux: Heat the mixture to a vigorous reflux (Oil bath set to $\sim 125^{\circ}\text{C}$). Ensure toluene is condensing and filling the Dean-Stark trap.
 - Critical Checkpoint: Monitor the water collection in the trap. The reaction is complete when water evolution ceases (typically 3–5 hours).
- Workup:
 - Remove from heat and allow to cool to Room Temperature (RT).
 - Rotary evaporate the toluene to approximately 20% of the original volume (~ 8 mL).
 - Add 20 mL of cold absolute ethanol to the residue to induce crystallization.
 - Chill in an ice bath (0°C) for 1 hour.
- Isolation: Filter the yellow/orange precipitate using a Büchner funnel.
- Washing: Wash the filter cake with cold ethanol (2 x 10 mL) to remove unreacted amine and catalyst.
- Drying: Dry under high vacuum (0.1 mbar) at 40°C for 4 hours.

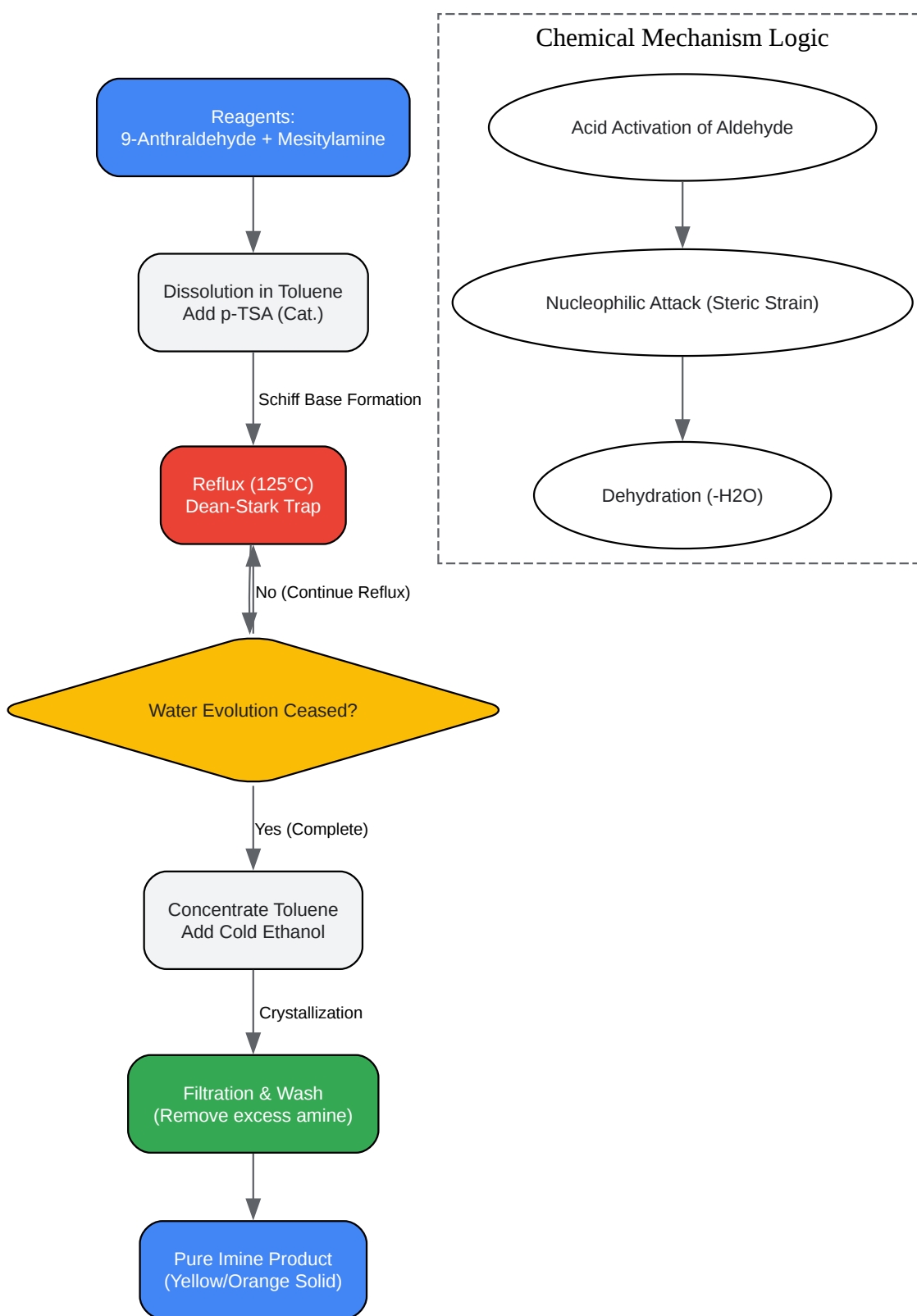
Method B: Ethanol Reflux (Green/Rapid Screen)

Use this method for small-scale screening where yield is secondary.

- Dissolve 1.0 eq 9-anthraldehyde in minimal hot ethanol.
- Add 1.1 eq 2,4,6-trimethylaniline and 3 drops of Glacial Acetic Acid.

- Reflux for 6 hours.
- Cool to 0°C; the product should precipitate. Filter and wash as above.^[6]
 - Note: Yield is typically 10-15% lower than Method A due to water retention in the solvent.

Visualization: Reaction Workflow & Mechanism



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Caption: Workflow for the acid-catalyzed azeotropic synthesis of the hindered anthracene imine.

Characterization & Quality Control

Expected Data

- Appearance: Bright yellow to orange crystalline solid.
- Melting Point: High melting solid (Expected range: 160°C – 200°C, dependent on crystal polymorph). Note: Determine experimentally and compare with CoA.
- Solubility: Soluble in DCM, Chloroform, Toluene. Poorly soluble in Alcohols, Hexanes.

Spectroscopic Validation

Technique	Key Diagnostic Signal	Interpretation
¹ H NMR (CDCl ₃)	δ 9.5 – 10.0 ppm (1H, s)	Imine CH=N proton. This singlet is distinct and downfield. Disappearance of aldehyde CHO (~11.5 ppm) confirms conversion.
¹ H NMR (CDCl ₃)	δ 8.5 ppm (1H, s)	Anthracene C-10 proton (characteristic central ring signal).
¹ H NMR (CDCl ₃)	δ 2.3 ppm (3H, s), 2.1 ppm (6H, s)	Mesityl methyl groups (Para vs Ortho).
IR (ATR)	1615 – 1630 cm ⁻¹	C=N Stretch. Strong band. Absence of broad OH stretch (3400 cm ⁻¹) confirms dryness.

Troubleshooting & Optimization

Issue 1: Low Yield / Oiling Out

- Cause: Incomplete dehydration or presence of residual toluene preventing crystallization.

- Fix: Ensure the Dean-Stark trap removed the theoretical amount of water (~0.18 mL for 10 mmol). Use a seed crystal if available. Triturate the oil with cold methanol to induce solidification.

Issue 2: Hydrolysis on Column

- Cause: Silica gel is slightly acidic and contains water, which can hydrolyze hindered imines.
- Fix: Avoid column chromatography if possible. If necessary, neutralize the silica with 1% Triethylamine/Hexane before loading. Recrystallization is vastly preferred for this compound.

Issue 3: Starting Material Remains

- Cause: Steric bulk preventing attack.
- Fix: Increase catalyst load to 10 mol% p-TSA. Switch solvent to Xylene (bp 140°C) for higher thermal energy.

Safety & Handling (MSDS Highlights)

- Anthracene Derivatives: Potential photosensitizers. Handle under low light if possible to prevent photodimerization.
- 2,4,6-Trimethylaniline: Toxic by inhalation and skin contact.^[7] Potential carcinogen suspect. Use double nitrile gloves and work exclusively in a fume hood.
- Waste: Dispose of all organic filtrates as halogen-free organic waste.

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